

Application Notes and Protocols for Studying Post-Translational Modifications of Cobra1

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Compound of Interest

Compound Name: *Cobra1*

Cat. No.: *B1242563*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

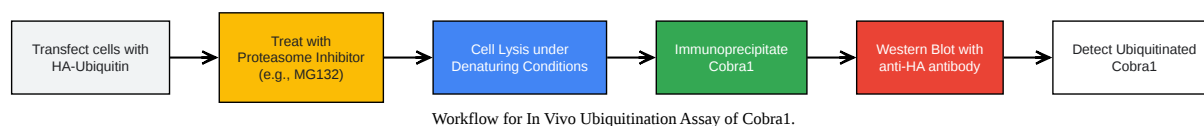
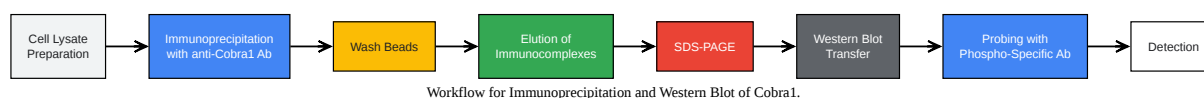
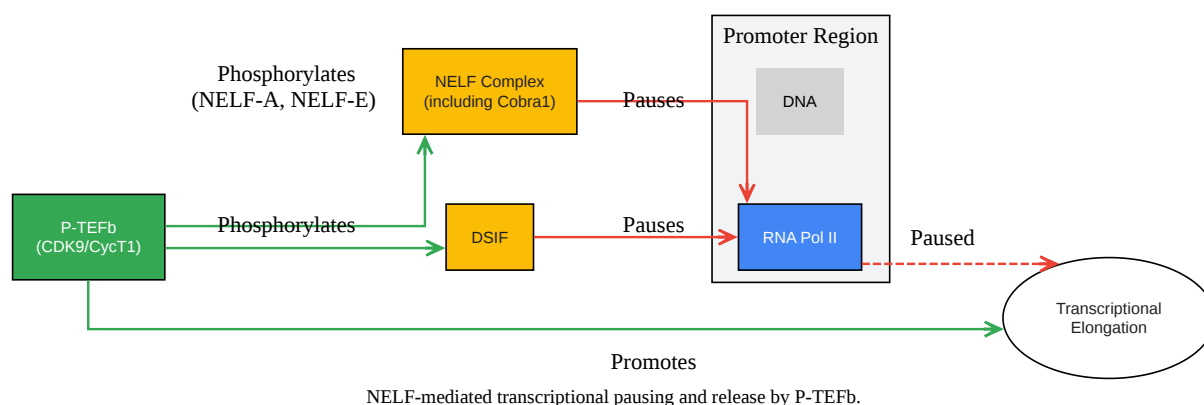
Cofactor of BRCA1 (**Cobra1**), also known as Negative Elongation Factor B (NELF-B), is a crucial protein involved in the regulation of gene transcription. As a core subunit of the NELF complex, **Cobra1** plays a significant role in pausing RNA Polymerase II (Pol II) at the promoter-proximal region of genes, a key checkpoint in transcriptional control.[1] The activity and function of **Cobra1** and the NELF complex are intricately regulated by post-translational modifications (PTMs), which dictate their interaction with other proteins and their impact on gene expression.[2] Dysregulation of these modifications has been implicated in various diseases, including cancer.[3][4][5][6][7][8] This document provides detailed methodologies for studying the key PTMs of **Cobra1**, including phosphorylation, ubiquitination, and SUMOylation.

I. Phosphorylation of Cobra1 and the NELF Complex

Phosphorylation is a well-established regulatory mechanism for the NELF complex.[9][10] The Positive Transcription Elongation Factor b (P-TEFb) kinase is a primary regulator that phosphorylates subunits of the NELF complex, leading to its dissociation from Pol II and the transition from paused to productive transcription elongation.[9][11][12] While direct phosphorylation of **Cobra1** has not been extensively detailed, its position within the NELF complex suggests it is likely influenced by these phosphorylation events.

Signaling Pathway of NELF-mediated Transcriptional Pausing and Release

The following diagram illustrates the role of phosphorylation in regulating NELF complex activity.



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